

5-(2-Bromophenyl)-5-Oxovaleronitrile IUPAC name and CAS number

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 5-(2-Bromophenyl)-5-Oxovaleronitrile

Cat. No.: B1292371

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An In-depth Technical Guide to 5-(2-Bromophenyl)-5-oxopentanenitrile

For Researchers, Scientists, and Drug Development Professionals

Introduction

5-(2-Bromophenyl)-5-oxopentanenitrile, a bifunctional molecule, serves as a valuable intermediate in synthetic organic chemistry. Its structure, incorporating a bromophenyl ketone and a terminal nitrile, offers two reactive sites for the construction of more complex molecular architectures. This guide provides a comprehensive overview of its chemical identity, physicochemical properties, and its application in the synthesis of heterocyclic compounds of interest in medicinal chemistry.

Chemical Identification and Properties

A summary of the key identifiers and physicochemical properties of 5-(2-Bromophenyl)-5-oxopentanenitrile is presented below.

Property	Value	Reference
IUPAC Name	5-(2-Bromophenyl)-5-oxopentanenitrile	[1]
Synonym	5-(2-Bromophenyl)-5-Oxovaleronitrile	[1]
CAS Number	884504-59-0	[1]
Molecular Formula	C ₁₁ H ₁₀ BrNO	[1]
Molecular Weight	252.11 g/mol	[1]
Appearance	Not specified in available documentation.	
Purity	Typically ≥98% as supplied by vendors.	[1]

Synthetic Application: Intermediate in the Synthesis of Substituted 1,2,4-Triazolo[4,3-a]pyridines

5-(2-Bromophenyl)-5-oxopentanenitrile has been utilized as a key intermediate in the synthesis of novel substituted 1,2,4-triazolo[4,3-a]pyridines. These heterocyclic scaffolds are of significant interest in drug discovery due to their diverse biological activities. The overall synthetic workflow involves the reaction of 5-(2-Bromophenyl)-5-oxopentanenitrile with a suitable hydrazine to form a hydrazone, which then undergoes cyclization to yield the triazolopyridine core.

Experimental Protocol: Synthesis of 3-(4-(2-bromophenyl)-4,5,6,7-tetrahydro-[1][2][3]triazolo[4,3-a]pyridin-3-yl)propanenitrile

The following protocol details the reaction of 5-(2-Bromophenyl)-5-oxopentanenitrile with 2-hydrazinopyridine to form the corresponding hydrazone, followed by intramolecular cyclization.

Materials:

- 5-(2-Bromophenyl)-5-oxopentanenitrile
- 2-Hydrazinopyridine
- Ethanol
- Acetic Acid

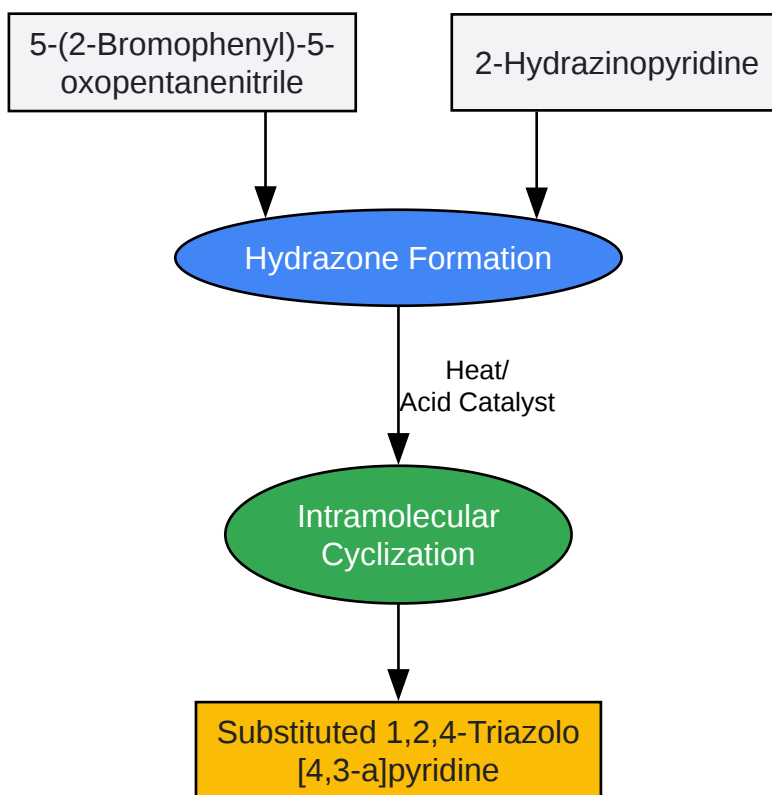
Procedure:

- A mixture of 5-(2-Bromophenyl)-5-oxopentanenitrile (1 equivalent) and 2-hydrazinopyridine (1 equivalent) in ethanol is stirred.
- A catalytic amount of acetic acid is added to the mixture.
- The reaction mixture is heated at reflux for 4 hours.
- The reaction is monitored for the disappearance of starting materials.
- Upon completion, the solvent is removed under reduced pressure.
- The resulting residue is purified by column chromatography to yield the desired 3-(4-(2-bromophenyl)-4,5,6,7-tetrahydro-[1][2][3]triazolo[4,3-a]pyridin-3-yl)propanenitrile.

This protocol is a generalized representation based on synthetic transformations of similar compounds and may require optimization for specific laboratory conditions.

Logical Workflow for Synthesis

The synthesis of substituted 1,2,4-triazolo[4,3-a]pyridines from 5-(2-Bromophenyl)-5-oxopentanenitrile follows a logical progression from starting materials to the final heterocyclic product.



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Synthetic pathway from 5-(2-Bromophenyl)-5-oxopentanenitrile.

Conclusion

5-(2-Bromophenyl)-5-oxopentanenitrile is a valuable chemical intermediate, primarily utilized in the construction of complex heterocyclic systems. Its application in the synthesis of substituted 1,2,4-triazolo[4,3-a]pyridines highlights its potential for generating molecules with diverse biological activities, making it a compound of interest for researchers in medicinal chemistry and drug development. Further exploration of its reactivity could unveil novel synthetic routes to other important molecular scaffolds.

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- To cite this document: BenchChem. [5-(2-Bromophenyl)-5-Oxovaleronitrile IUPAC name and CAS number]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1292371#5-2-bromophenyl-5-oxovaleronitrile-iupac-name-and-cas-number]

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